

Proper Disposal of N-Acetyl-DL-alanine-d7: A Safety and Operational Guide

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Compound of Interest

Compound Name: *N-Acetyl-DL-alanine-d7*

Cat. No.: B12422466

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This guide provides essential safety and logistical information for the proper disposal of **N-Acetyl-DL-alanine-d7**. The procedures outlined are based on available data for structurally similar, non-deuterated compounds and are intended to ensure safe handling and compliance with standard laboratory practices.

Immediate Safety and Handling Precautions

Before handling **N-Acetyl-DL-alanine-d7**, it is crucial to adhere to the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Use this compound in a well-ventilated area to minimize the potential for inhalation.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of accidental contact, flush the affected area with copious amounts of water.
- **Hygiene:** Wash hands thoroughly after handling the substance. Do not eat, drink, or smoke in the laboratory.

Quantitative Data Summary

While specific data for **N-Acetyl-DL-alanine-d7** is not readily available, the following table summarizes the physical and chemical properties of the closely related, non-deuterated compound, N-Acetyl-L-alanine, which can be used as a reference.

Property	Value
Molecular Formula	C5H9NO3
Molecular Weight	131.13 g/mol
Appearance	White to off-white solid
Melting Point	122-128°C
Solubility	Soluble in water
Storage Temperature	Recommended 2-8°C

Step-by-Step Disposal Protocol

The disposal of **N-Acetyl-DL-alanine-d7** should be managed in accordance with local, state, and federal regulations. Based on available safety data for similar compounds, N-Acetyl-DL-alanine is not classified as a hazardous substance. However, it is prudent to handle its disposal with care.

Step 1: Unused or Surplus Material

For unopened, uncontaminated, and surplus **N-Acetyl-DL-alanine-d7**, the primary recommendation is to seek opportunities for redistribution to other researchers or to inquire with the supplier about their return policy. If these options are not feasible, the material should be disposed of as chemical waste.

- Procedure:
 - Ensure the container is securely sealed and properly labeled with the full chemical name.
 - Transfer the container to your institution's designated chemical waste storage area.
 - Arrange for pickup and disposal through a licensed chemical waste disposal company.[\[1\]](#)

Step 2: Contaminated Labware and Empty Containers

Labware (e.g., weighing boats, filter paper, pipette tips) and empty containers that have come into contact with **N-Acetyl-DL-alanine-d7** must be decontaminated or disposed of as chemical waste.

- Procedure:
 - Decontamination: If practical, rinse the contaminated labware or empty container with a suitable solvent, such as water, to remove residual compound.
 - Rinsate Collection: Collect the resulting rinsate in a clearly labeled waste container. This rinsate should be managed as aqueous chemical waste (see Step 3).
 - Disposal of Dry Labware: After decontamination, the labware can typically be disposed of as regular laboratory waste, provided it is free of any hazardous chemical residue. Always consult your institution's specific guidelines.
 - Direct Disposal: If decontamination is not feasible, place the contaminated labware and empty containers in a designated solid chemical waste container for disposal via your institution's chemical waste program.

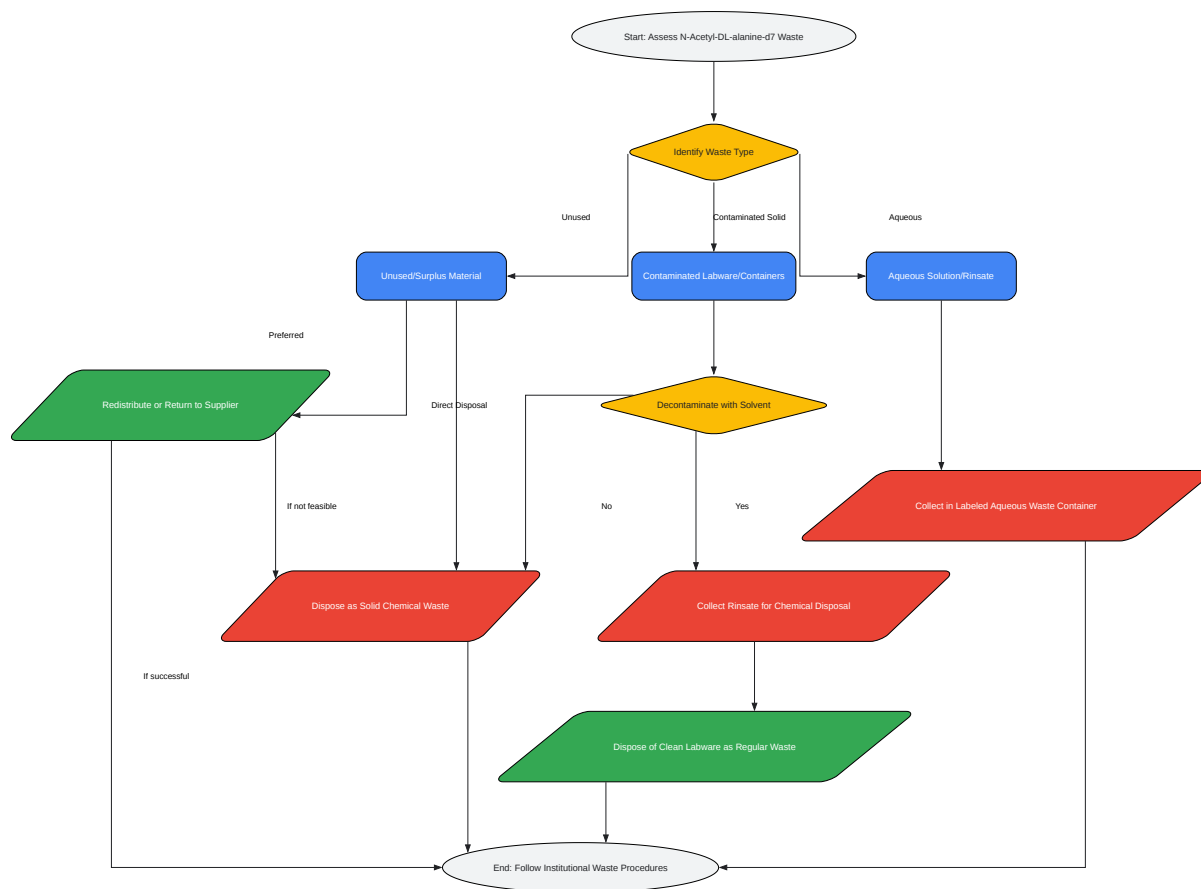
Step 3: Aqueous Solutions and Rinsate

Aqueous solutions containing **N-Acetyl-DL-alanine-d7** and the rinsate from decontamination procedures should not be disposed of down the drain, as ecotoxicity data is not available.^[2]

- Procedure:
 - Collect all aqueous waste containing **N-Acetyl-DL-alanine-d7** in a dedicated and appropriately labeled waste container.
 - Ensure the container is sealed to prevent spills.
 - Store the waste container in a designated satellite accumulation area for chemical waste.
 - Arrange for disposal through your institution's hazardous waste management program.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **N-Acetyl-DL-alanine-d7** in various forms.



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Caption: Disposal decision workflow for **N-Acetyl-DL-alanine-d7**.

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References

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- 2. fishersci.com [fishersci.com]
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